

# An In-depth Technical Guide to 4-Nitroguaiacol (CAS Number: 3251-56-7)

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## Compound of Interest

Compound Name: 2-Methoxy-4-nitrophenol

Cat. No.: B027342

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## Introduction

4-Nitroguaiacol, with the CAS number 3251-56-7, is an aromatic compound of significant interest in various scientific fields, particularly in pharmaceutical and chemical synthesis.<sup>[1][2]</sup> Structurally, it is a derivative of guaiacol, featuring a nitro group at the para position relative to the hydroxyl group. This substitution pattern imparts unique chemical and biological properties to the molecule, making it a valuable intermediate in the synthesis of a range of organic compounds, including potential drug candidates.<sup>[1]</sup> Its antioxidant properties also contribute to its utility in various applications.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of 4-Nitroguaiacol, including its chemical and physical properties, synthesis and purification protocols, spectral data for characterization, and an exploration of its potential biological activities and mechanisms of action relevant to drug development.

## Chemical and Physical Properties

4-Nitroguaiacol is a yellow crystalline powder with a molecular formula of  $C_7H_7NO_4$  and a molecular weight of 169.13 g/mol.<sup>[2][3]</sup> It is soluble in organic solvents and has limited solubility in water.<sup>[4]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of 4-Nitroguaiacol

Property	Value	Reference(s)
CAS Number	3251-56-7	[2]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>4</sub>	[2]
Molecular Weight	169.13 g/mol	[2]
Appearance	Yellow crystalline powder	[2]
Melting Point	102-104 °C	[2]
Boiling Point	335.2 °C at 760 mmHg (Predicted)	[4]
Density	1.367 g/cm <sup>3</sup> (Predicted)	[4]
Solubility	Soluble in organic solvents, slightly soluble in chloroform and ethyl acetate, insoluble in water.	[4]
pKa	7.05 ± 0.22 (Predicted)	[4]
LogP	1.83220	[4]
InChI Key	IZLVFLOBTPURLP- UHFFFAOYSA-N	[3]
SMILES	COC1=C(C=CC(=C1)-- INVALID-LINK--[O-])O	[4]

## Synthesis and Purification

### Synthesis of 4-Nitroguaiacol from Guaiacol

The synthesis of 4-Nitroguaiacol from guaiacol typically involves an electrophilic aromatic substitution reaction, specifically nitration. To achieve regioselectivity for the para-position, a common strategy involves the protection of the phenolic hydroxyl group or the use of specific nitrating agents and reaction conditions. A method adapted from the selective nitration of phenol derivatives involves the formation of a diphenyl oxalate derivative, followed by nitration and subsequent hydrolysis.[5]

## Experimental Protocol: Synthesis of 4-Nitroguaiacol

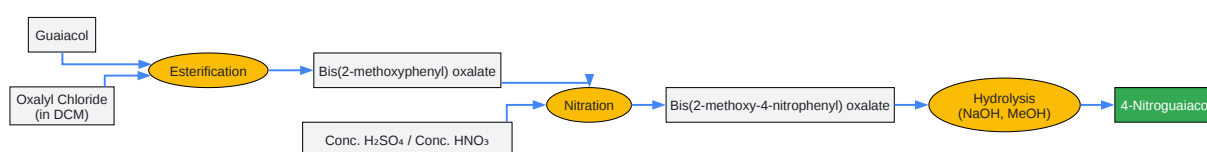
## Materials:

- Guaiacol
- Oxalyl chloride
- Anhydrous dichloromethane (DCM)
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Concentrated nitric acid ( $\text{HNO}_3$ )
- Methanol
- Sodium hydroxide ( $\text{NaOH}$ ) solution
- Hydrochloric acid ( $\text{HCl}$ )
- Ice

## Procedure:

- Esterification of Guaiacol: In a three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a reflux condenser connected to a gas trap, dissolve guaiacol (1 equivalent) in anhydrous dichloromethane. Cool the solution to 0 °C in an ice bath. Add oxalyl chloride (0.5 equivalents) dropwise to the stirred solution. After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-3 hours. Monitor the reaction by Thin Layer Chromatography (TLC).
- Nitration of the Diphenyl Oxalate Derivative: In a separate flask, prepare a nitrating mixture by slowly adding concentrated nitric acid to concentrated sulfuric acid at 0 °C. Cool the diphenyl oxalate derivative solution from step 1 to 0-5 °C. Add the nitrating mixture dropwise to the stirred solution, maintaining the temperature below 10 °C.<sup>[5]</sup> After the addition, continue stirring for 2-3 hours at the same temperature.

- **Work-up and Hydrolysis:** Carefully pour the reaction mixture onto crushed ice. The resulting precipitate, bis(2-methoxy-4-nitrophenyl) oxalate, is collected by filtration and washed with cold water. Suspend the precipitate in methanol, and add a sodium hydroxide solution. Heat the mixture to reflux for 1-2 hours to hydrolyze the ester.
- **Isolation of 4-Nitroguaiacol:** After cooling, acidify the reaction mixture with hydrochloric acid to precipitate the 4-Nitroguaiacol. Collect the yellow solid by filtration, wash with cold water, and dry under vacuum.



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Caption: Synthesis pathway of 4-Nitroguaiacol from Guaiacol.

## Purification by Recrystallization

The crude 4-Nitroguaiacol can be purified by recrystallization to obtain a product of high purity.

Experimental Protocol: Recrystallization of 4-Nitroguaiacol

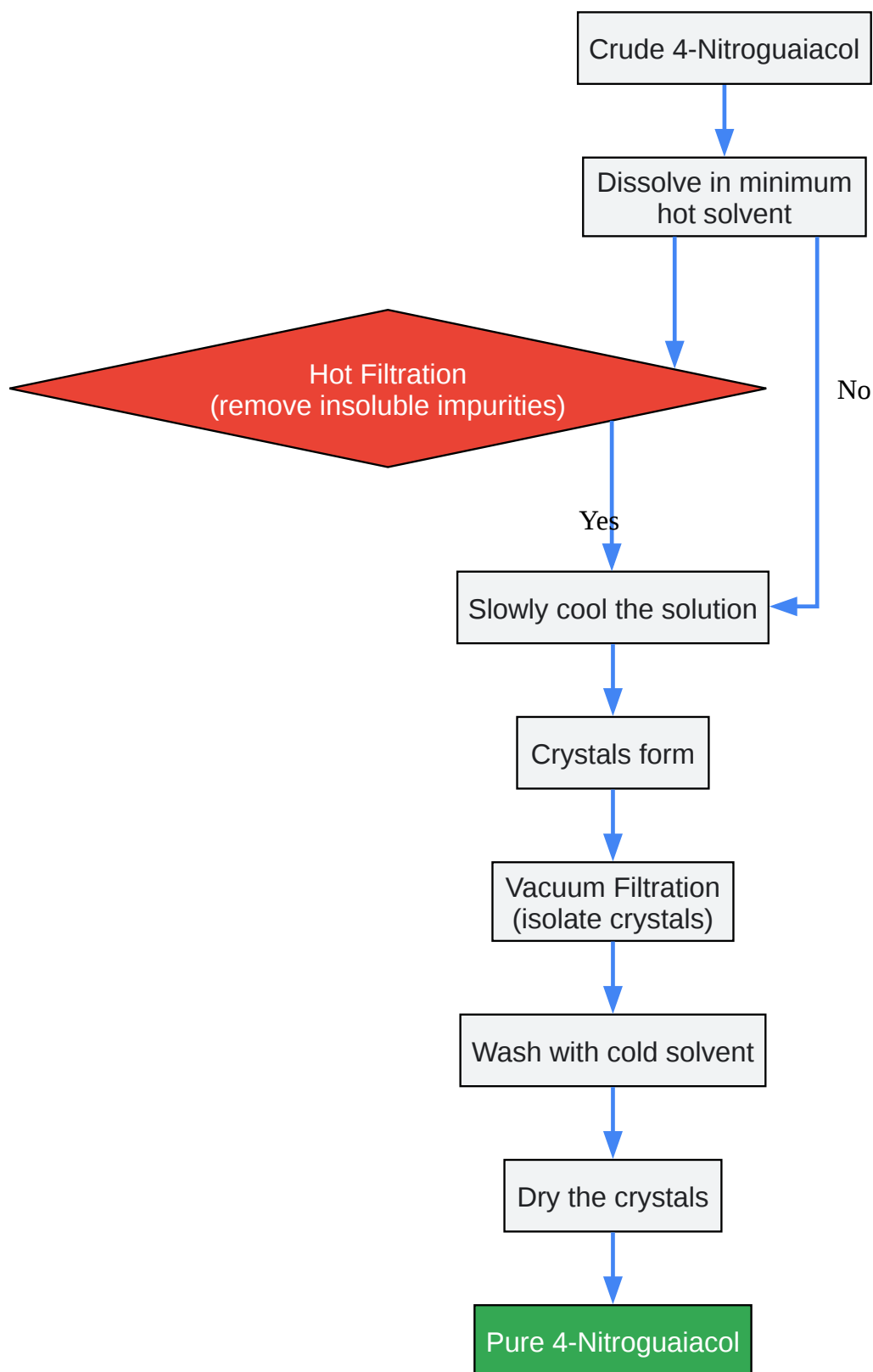
Materials:

- Crude 4-Nitroguaiacol
- Ethanol or a mixture of ethanol and water
- Erlenmeyer flask
- Heating source (hot plate or water bath)

- Buchner funnel and flask
- Filter paper

Procedure:

- **Solvent Selection:** Determine a suitable solvent or solvent system in which 4-Nitroguaiacol is sparingly soluble at room temperature but highly soluble at elevated temperatures. Ethanol or an ethanol/water mixture is often a good choice.
- **Dissolution:** Place the crude 4-Nitroguaiacol in an Erlenmeyer flask and add a minimal amount of the chosen solvent. Heat the mixture gently with stirring until the solid completely dissolves. If necessary, add more solvent dropwise until a clear solution is obtained at the boiling point of the solvent.
- **Hot Filtration (if necessary):** If insoluble impurities are present, perform a hot gravity filtration to remove them.
- **Crystallization:** Allow the hot, saturated solution to cool slowly to room temperature. Crystals of pure 4-Nitroguaiacol should form. The cooling process can be further facilitated by placing the flask in an ice bath.
- **Isolation and Drying:** Collect the crystals by vacuum filtration using a Buchner funnel. Wash the crystals with a small amount of cold solvent to remove any remaining soluble impurities. Dry the purified crystals in a desiccator or a vacuum oven.



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Caption: General workflow for the purification of 4-Nitroguaiacol.

## Spectroscopic Data and Characterization

The identity and purity of synthesized 4-Nitroguaiacol can be confirmed using various spectroscopic techniques.

Table 2: Spectroscopic Data for 4-Nitroguaiacol

Technique	Data	Reference(s)
$^1\text{H}$ NMR	Spectral data available on SpectraBase and PubChem. <a href="#">[6]</a> <a href="#">[7]</a>	<a href="#">[6]</a> <a href="#">[7]</a>
$^{13}\text{C}$ NMR	Spectral data available on SpectraBase. <a href="#">[8]</a>	<a href="#">[8]</a>
FTIR	Key peaks: N-O stretching (nitro group), O-H stretching (hydroxyl group), C-O stretching (methoxy group), and aromatic C-H and C=C stretching.	<a href="#">[9]</a>
Mass Spec.	Molecular Ion ( $\text{M}^+$ ) peak corresponding to the molecular weight (169.13 g/mol ). Fragmentation pattern available on NIST WebBook. <a href="#">[10]</a>	<a href="#">[10]</a>
UV-Vis	Absorption maxima characteristic of nitrophenolic compounds.	

## Biological Activity and Potential Applications in Drug Development

While 4-Nitroguaiacol itself is primarily used as a chemical intermediate, its structural motifs are found in various biologically active molecules.[\[1\]](#) Understanding its inherent biological activities

can provide insights for the design of new therapeutic agents.

## Anti-inflammatory Activity

Phenolic compounds, including guaiacol derivatives, have been reported to possess anti-inflammatory properties.<sup>[11]</sup> The proposed mechanisms often involve the inhibition of inflammatory mediators and the modulation of key signaling pathways. For instance, some guaiacol derivatives have been shown to inhibit the activation of nuclear factor-kappa B (NF- $\kappa$ B) and mitogen-activated protein kinase (MAPK) pathways, which are central to the inflammatory response.<sup>[12]</sup><sup>[13]</sup>

Experimental Protocol: In Vitro Anti-inflammatory Assay (Nitric Oxide Inhibition)

Cell Line: RAW 264.7 murine macrophage cell line.

Materials:

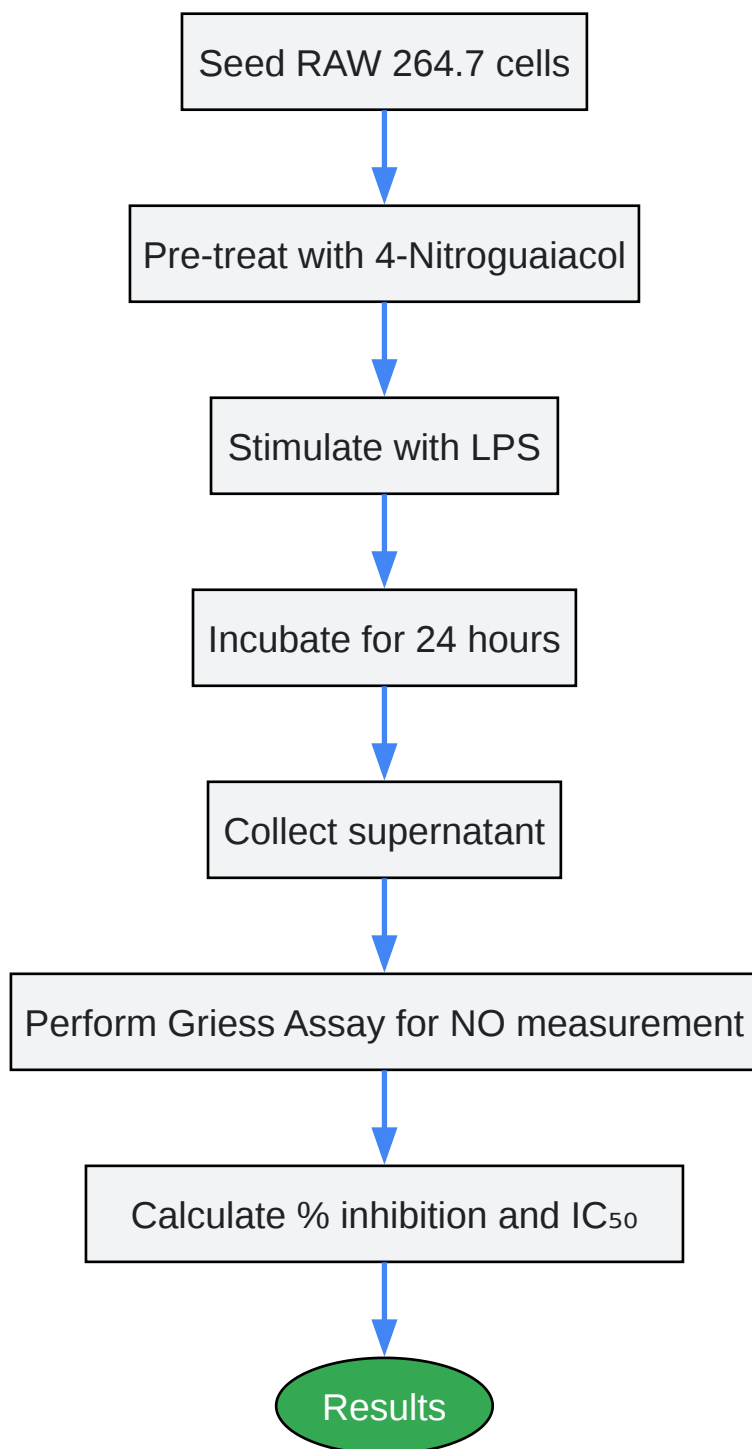
- RAW 264.7 cells
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Lipopolysaccharide (LPS)
- 4-Nitroguaiacol
- Griess Reagent
- 96-well plates

Procedure:

- Cell Culture: Culture RAW 264.7 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37 °C in a 5% CO<sub>2</sub> humidified incubator.



- **Cell Seeding:** Seed the cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- **Treatment:** Pre-treat the cells with various concentrations of 4-Nitroguaiacol for 1-2 hours.
- **Stimulation:** Induce inflammation by adding LPS (e.g., 1 µg/mL) to the wells and incubate for 24 hours.
- **Nitric Oxide Measurement:** Collect the cell culture supernatant and measure the nitric oxide (NO) production using the Griess reagent according to the manufacturer's instructions.
- **Data Analysis:** Calculate the percentage of NO inhibition and determine the IC<sub>50</sub> value of 4-Nitroguaiacol.



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Caption: Workflow for in vitro anti-inflammatory activity assessment.

## Antioxidant Activity

The phenolic hydroxyl group in 4-Nitroguaiacol suggests potential antioxidant activity through free radical scavenging. The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common method to evaluate this activity.

#### Experimental Protocol: DPPH Radical Scavenging Assay

##### Materials:

- 4-Nitroguaiacol
- DPPH solution in methanol
- Methanol
- 96-well plate
- Spectrophotometer

##### Procedure:

- Sample Preparation: Prepare a series of dilutions of 4-Nitroguaiacol in methanol.
- Reaction Mixture: In a 96-well plate, add a fixed volume of DPPH solution to each well, followed by the addition of the 4-Nitroguaiacol solutions.
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.
- Absorbance Measurement: Measure the absorbance of the solutions at approximately 517 nm using a spectrophotometer.
- Data Analysis: Calculate the percentage of DPPH radical scavenging activity and determine the  $IC_{50}$  value.

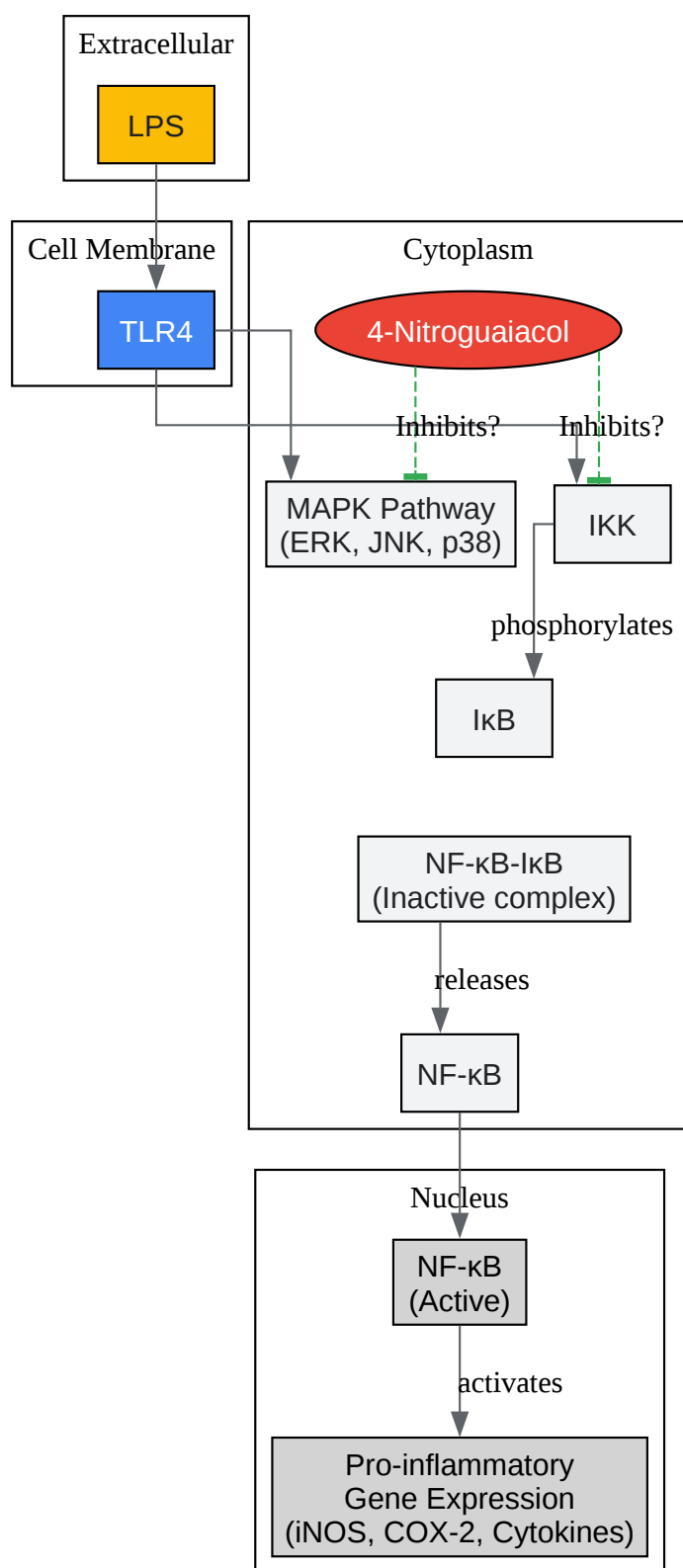
Table 3: Illustrative Biological Activity Data for 4-Nitroguaiacol (Hypothetical)

Assay	Endpoint	Result (IC <sub>50</sub> /EC <sub>50</sub> )
Anti-inflammatory (NO Inhibition)	IC <sub>50</sub>	Data not available
Antioxidant (DPPH Assay)	IC <sub>50</sub>	Data not available
Cytotoxicity (MTT Assay)	CC <sub>50</sub>	Data not available

Note: Specific experimental IC<sub>50</sub>/EC<sub>50</sub> values for 4-Nitroguaiacol are not readily available in the public domain. The table serves as a template for data presentation.

## Potential Signaling Pathway Modulation

Based on the known activities of structurally related phenolic and nitroaromatic compounds, 4-Nitroguaiacol could potentially modulate key inflammatory signaling pathways such as the NF- $\kappa$ B and MAPK pathways. These pathways are critical in the expression of pro-inflammatory genes, including those for cytokines, chemokines, and enzymes like cyclooxygenase-2 (COX-2) and inducible nitric oxide synthase (iNOS).



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Caption: Plausible modulation of inflammatory signaling by 4-Nitroguaiacol.

## Safety and Handling

4-Nitroguaiacol is classified as an irritant and may cause skin, eye, and respiratory irritation.<sup>[14]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

## Conclusion

4-Nitroguaiacol is a versatile chemical intermediate with potential applications in drug discovery and development, stemming from the biological activities associated with its phenolic and nitroaromatic structure. This technical guide has provided a comprehensive overview of its properties, synthesis, purification, and characterization, along with potential biological activities and mechanisms of action. The detailed experimental protocols and diagrammatic representations serve as a valuable resource for researchers and scientists working with this compound. Further investigation into the specific biological targets and signaling pathways modulated by 4-Nitroguaiacol is warranted to fully elucidate its therapeutic potential.

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